

Technical Support Center: Purification of 2-Phenoxyethyl Propionate

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Compound of Interest

Compound Name: 2-Phenoxyethyl propionate

CAS No.: 23495-12-7

Cat. No.: B1207134

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Welcome to the technical support guide for the purification of **2-Phenoxyethyl Propionate** (CAS No. 23495-12-7). This document is designed for researchers, scientists, and professionals in the chemical and pharmaceutical industries who are working with this compound. Here, we address common challenges encountered during post-synthesis purification and provide expert-driven, field-proven solutions in a direct question-and-answer format.

Frequently Asked Questions (FAQs)

Q1: What is 2-Phenoxyethyl Propionate and what are its primary characteristics?

2-Phenoxyethyl propionate is an ester of 2-phenoxyethanol and propionic acid.^[1] It is recognized for its pleasant, fruity, and floral aroma, leading to its extensive use in the fragrance and flavor industries.^{[2][3]} Chemically, it is a relatively non-polar molecule with a boiling point that necessitates vacuum distillation for effective purification.

Q2: What are the key physical properties I should be aware of during purification?

Understanding the physical properties of **2-Phenoxyethyl propionate** is critical for selecting the appropriate purification strategy, particularly for distillation and extraction procedures.

Table 1: Physical Properties of **2-Phenoxyethyl Propionate**

Property	Value	Source(s)
Molecular Formula	C₁₁H₁₄O₃	[4] [5]
Molecular Weight	194.23 g/mol	[4]
Appearance	Colorless clear liquid	[2] [6]
Boiling Point	~262-270 °C at 760 mmHg	[4] [6] [7]
Flash Point	>93 °C	[4] [7]
Specific Gravity	~1.076 - 1.084 g/cm ³ at 20-25 °C	[2] [6] [7]
Water Solubility	283.6 mg/L (Slightly soluble)	[2] [4]

| Solubility | Soluble in alcohol and other common organic solvents |[\[2\]](#)[\[7\]](#) |

Q3: What is the typical synthesis method for 2-Phenoxyethyl Propionate and what impurities does it generate?

The most common laboratory and industrial synthesis is the Fischer-Speier esterification.[\[8\]](#)[\[9\]](#) This reaction involves heating 2-phenoxyethanol with propionic acid in the presence of a strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid.[\[8\]](#)[\[10\]](#) The reaction is reversible, so purification is essential to remove unreacted starting materials and byproducts to achieve high purity.[\[9\]](#)[\[11\]](#)

Table 2: Common Impurities from Synthesis and Their Removal Strategy

Impurity	Source	Rationale for Removal	Primary Removal Technique
Propionic Acid	Unreacted starting material	Corrosive, impacts odor profile, can interfere with subsequent reactions.	Aqueous wash with a mild base (e.g., NaHCO ₃ solution).
2-Phenoxyethanol	Unreacted starting material	High boiling point, can impact final product specifications and odor. [12]	Vacuum distillation; Column chromatography for high purity.
Acid Catalyst	e.g., H ₂ SO ₄ , TsOH	Corrosive, can cause product degradation (hydrolysis) over time.	Neutralization with a mild base wash followed by a water wash.
Water	Byproduct of esterification	Can cause product haziness and promote reverse reaction (hydrolysis). [9] [13]	Brine wash followed by drying with an anhydrous salt (e.g., MgSO ₄ , Na ₂ SO ₄).

| Side Products | e.g., ethers from alcohol dehydration | Can be difficult to separate due to similar properties. | Fractional vacuum distillation or column chromatography. |

Troubleshooting Guide: Purification Issues & Solutions

Q4: My reaction mixture formed a stable emulsion during the aqueous wash. How can I break it and achieve proper phase separation?

Cause: Emulsions during the work-up of esterification reactions are common, often caused by the surfactant-like properties of unreacted carboxylic acids or residual high-boiling alcohols that haven't been fully removed.

Solution:

- **Add Brine:** The most effective first step is to wash the mixture with a saturated sodium chloride (brine) solution. This increases the ionic strength and polarity of the aqueous phase, forcing the less polar organic components (your ester) out of solution and promoting coalescence.^[14]
- **Allow Time:** Gently rock the separatory funnel rather than shaking it vigorously. After mixing, allow the funnel to stand undisturbed for an extended period (15-30 minutes).
- **Temperature Change:** Gently warming the separatory funnel in a warm water bath can sometimes help break an emulsion by decreasing the viscosity of the layers.
- **Filtration:** In stubborn cases, passing the emulsified mixture through a pad of Celite or glass wool can help break up the microscopic droplets causing the emulsion.

Q5: I've washed my organic layer, but I suspect acidic residue remains. How do I confirm and remove it without hydrolyzing my ester?

Cause: Simple water washes may not be sufficient to remove all traces of the carboxylic acid starting material or the strong acid catalyst. Using a strong base (like NaOH) is risky as it can catalyze the saponification (hydrolysis) of your ester product, especially upon heating.

Solution:

- **pH Check:** After a water wash, check the pH of the aqueous layer. A pH below 5-6 indicates residual acid.
- **Mild Base Wash:** Perform a wash with a 5-10% solution of sodium bicarbonate (NaHCO_3) or sodium carbonate (Na_2CO_3). These are sufficiently basic to neutralize the acids, converting them into their water-soluble sodium salts which are easily removed in the aqueous phase.^{[11][13]}
- **Venting is Crucial:** The neutralization reaction produces CO_2 gas. It is imperative to vent the separatory funnel frequently to prevent a dangerous pressure buildup.

- **Final Water Wash:** After the base wash, perform one final wash with deionized water or brine to remove any remaining inorganic salts before proceeding to the drying step.

Q6: My final product after distillation is pure by GC, but it's hazy. What is the cause and how do I fix it?

Cause: A hazy appearance in a purified organic liquid is almost always due to microscopic water droplets. This indicates that the drying step prior to distillation was incomplete.

Solution:

- **Use an Effective Drying Agent:** Anhydrous magnesium sulfate (MgSO_4) is generally more efficient and faster than sodium sulfate (Na_2SO_4).
- **Ensure Sufficient Quantity and Contact Time:** Add the drying agent to the organic solution until some of it remains free-flowing (like dust in a snow globe) even after swirling. This indicates that all the water has been absorbed. Allow the solution to stand over the drying agent for at least 15-20 minutes with occasional swirling.
- **Post-Distillation Fix:** If the final product is already distilled and hazy, it can be re-dried by adding a small amount of anhydrous MgSO_4 , stirring, and filtering through a syringe filter (PTFE) or a small cotton plug in a pipette.

Q7: Vacuum distillation is proving difficult. How do I optimize the separation of 2-Phenoxyethyl Propionate from the higher-boiling 2-Phenoxyethanol?

Cause: While their atmospheric boiling points are different (2-Phenoxyethanol $\sim 245^\circ\text{C}$; **2-Phenoxyethyl Propionate** $\sim 262^\circ\text{C}$), achieving a clean separation requires careful control of vacuum pressure and temperature to maximize the difference in their vapor pressures.

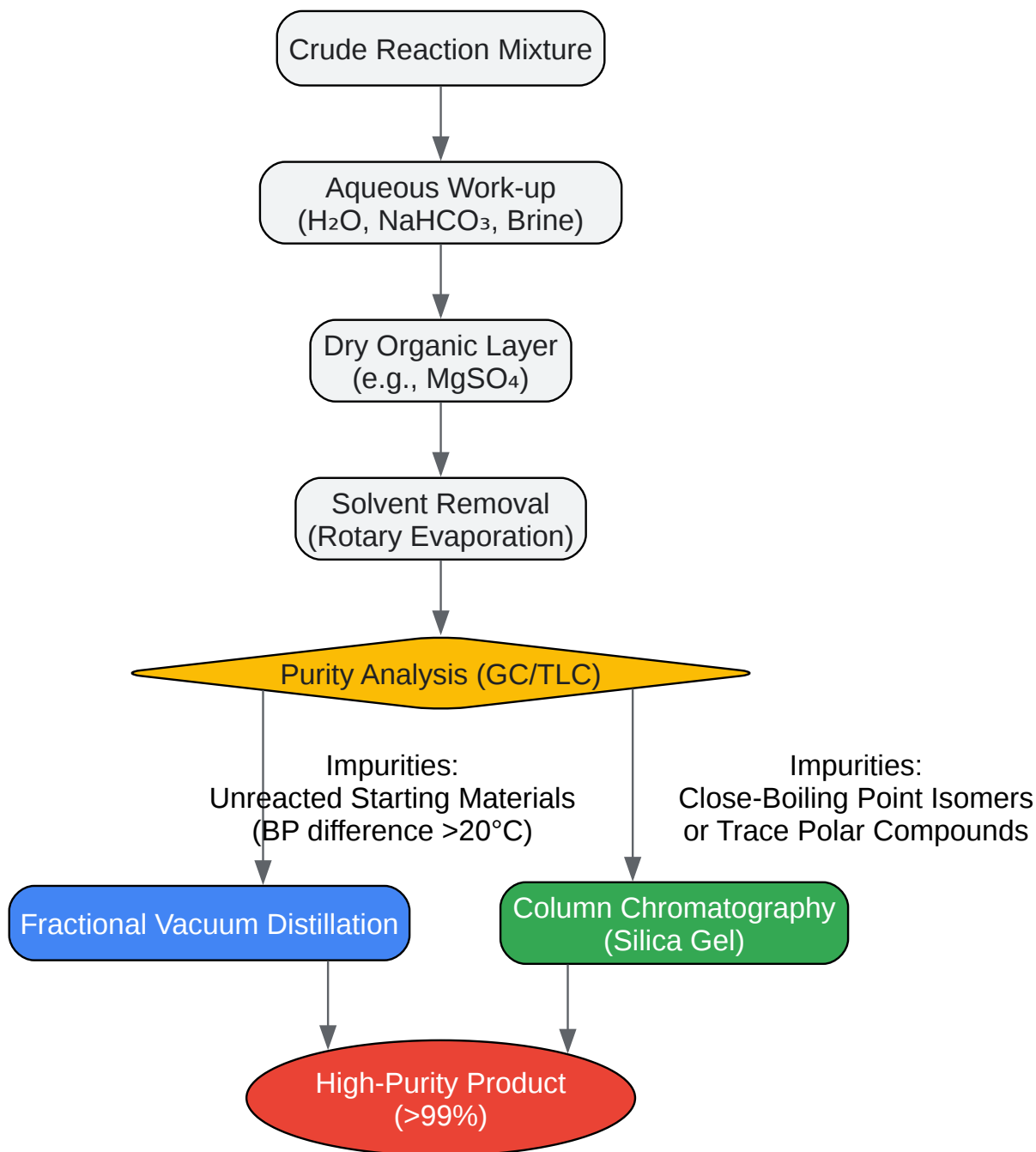
Solution:

- **Achieve a Stable, Deep Vacuum:** Use a good quality vacuum pump capable of reaching <10 mmHg. A stable vacuum is key; fluctuations will cause the boiling point to change, leading to poor separation.

- **Use a Fractionating Column:** For optimal separation, insert a short Vigreux or packed column between the distillation flask and the condenser head. This provides multiple theoretical plates for condensation/vaporization cycles, significantly improving separation efficiency.
- **Slow and Steady Heating:** Heat the distillation flask slowly using an oil bath for uniform temperature control. Rushing the process will cause both components to co-distill. Collect a small "forerun" fraction which may contain trace volatile impurities before collecting your main product fraction at a stable temperature and pressure.
- **Monitor Head Temperature:** The thermometer at the distillation head, not the pot temperature, indicates the boiling point of the substance distilling. Collect the fraction that distills at the expected boiling point for your applied vacuum.

Purification Strategy Workflow

The following diagram outlines a logical workflow for purifying crude **2-Phenoxyethyl propionate**, helping you decide which steps are necessary based on the initial purity and the nature of the contaminants.



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Caption: Decision workflow for purification of **2-Phenoxyethyl propionate**.

Detailed Experimental Protocols

Protocol 1: Standard Post-Synthesis Aqueous Work-up

This protocol assumes the synthesis was performed in a water-immiscible solvent like toluene or ethyl acetate.

- **Cool the Reaction:** After the reaction is complete, cool the mixture to room temperature.
- **Transfer:** Transfer the reaction mixture to a separatory funnel of appropriate size. If a solvent was used, dilute the mixture with an equal volume of that solvent to reduce viscosity.
- **Water Wash:** Add an equal volume of deionized water, stopper the funnel, invert, and vent. Shake gently for 30 seconds, venting occasionally. Allow the layers to separate and drain the lower aqueous layer.
- **Neutralization Wash:** Add an equal volume of 5% w/v sodium bicarbonate (NaHCO_3) solution. Stopper, invert, and vent immediately. Swirl gently at first, venting frequently to release CO_2 gas. Once gas evolution subsides, shake gently for 30 seconds. Allow layers to separate and drain the aqueous layer.
- **Brine Wash:** Add an equal volume of saturated NaCl solution (brine). Shake for 30 seconds. This step helps remove residual water and break any minor emulsions. Drain the aqueous layer.
- **Drying:** Transfer the organic layer to an Erlenmeyer flask. Add anhydrous magnesium sulfate (MgSO_4) in portions while swirling until some of the drying agent remains free-flowing. Let it stand for 15-20 minutes.
- **Filtration:** Filter the solution through a fluted filter paper or a cotton plug into a clean, dry round-bottom flask to remove the drying agent. The solution is now ready for solvent removal and further purification.

Protocol 2: Purification by Fractional Vacuum Distillation

- **Setup:** Assemble a fractional vacuum distillation apparatus using a short Vigreux column. Ensure all glass joints are properly greased and sealed. Use a magnetic stirrer bar in the distillation flask.

- Connect to Vacuum: Connect the apparatus to a cold trap and a vacuum pump with a manometer to monitor the pressure.
- Apply Vacuum: Turn on the vacuum pump and allow the pressure in the system to stabilize at the desired level (e.g., 5-10 mmHg).
- Begin Heating: Submerge the distillation flask in an oil bath and begin heating slowly while stirring.
- Collect Fractions:
 - Forerun: Collect the first few drops that distill over. This fraction contains any residual solvent or volatile impurities.
 - Main Fraction: As the temperature at the distillation head rises and stabilizes, switch to a new receiving flask. Collect the **2-Phenoxyethyl propionate** fraction over a narrow boiling point range.
 - End Fraction: When the temperature at the head either begins to drop or rises sharply, stop the distillation. The residue in the flask will contain the higher-boiling 2-phenoxyethanol and any non-volatile impurities.
- Shutdown: Allow the apparatus to cool completely before slowly venting the system to atmospheric pressure.

References

- RIFM fragrance ingredient safety assessment, **2-phenoxyethyl propionate**, CAS Registry Number 23495-12-7. (2022). Food and Chemical Toxicology, 167. [\[Link\]](#)
- phenoxyethyl propionate, 23495-12-7. The Good Scents Company. [\[Link\]](#)
- phenoxyethyl propionate, 23495-12-7. Perflavory. [\[Link\]](#)
- Fisher Esterification: Synthesis and Purification of Esters. HSCprep. [\[Link\]](#)
- McGinty, D., Letizia, C. S., & Api, A. M. (2012). Fragrance material review on **2-phenoxyethyl propionate**. Food and Chemical Toxicology, 50 Suppl 2, S498–S501. [\[Link\]](#)

- How to purify esterefication product? (2016). ResearchGate. [\[Link\]](#)
- What are the modifications to improve the purity of ester? (2017). Quora. [\[Link\]](#)
- Esterification not Working (Separation). (2024). Reddit. [\[Link\]](#)
- Phenoxyethanol-impurities. Pharmaffiliates. [\[Link\]](#)
- **2-Phenoxyethyl propionate**. PubChem. [\[Link\]](#)
- esterification - alcohols and carboxylic acids. Chemguide. [\[Link\]](#)
- Carboxylic Acid to Ester Under Acidic Conditions (Fischer Esterification). Master Organic Chemistry. [\[Link\]](#)
- Esterification of phenols.

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Sources

- 1. Fragrance material review on 2-phenoxyethyl propionate - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. phenoxyethyl propionate, 23495-12-7 [\[thegoodscentcompany.com\]](https://thegoodscentcompany.com)
- 3. Phenoxyethyl Propionate – Fruity Floral Fixative For Perfumes | Chemicalbull [\[chemicalbull.com\]](https://chemicalbull.com)
- 4. fragrancematerialsafetyresource.elsevier.com [\[fragrancematerialsafetyresource.elsevier.com\]](https://fragrancematerialsafetyresource.elsevier.com)
- 5. Phenoxyethyl propionate | C₁₁H₁₄O₃ | CID 31954 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 6. parchem.com [\[parchem.com\]](https://parchem.com)
- 7. phenoxyethyl propionate, 23495-12-7 [\[perflavory.com\]](https://perflavory.com)

- [8. chemguide.co.uk \[chemguide.co.uk\]](http://chemguide.co.uk)
- [9. masterorganicchemistry.com \[masterorganicchemistry.com\]](http://masterorganicchemistry.com)
- [10. US5808130A - Esterification of phenols - Google Patents \[patents.google.com\]](#)
- [11. flinnsci.com \[flinnsci.com\]](http://flinnsci.com)
- [12. pharmaffiliates.com \[pharmaffiliates.com\]](http://pharmaffiliates.com)
- [13. quora.com \[quora.com\]](https://www.quora.com)
- [14. Fisher Esterification: Synthesis and Purification of Esters - HSC Chemistry \[hscprep.com.au\]](#)
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